

# High-Precision Technical Guide: Alpha,Alpha-[UL-13C12]Trehalose

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## Compound of Interest

Compound Name: *Alpha,Alpha-[UL-13C12]Trehalose*

Cat. No.: *B13863423*

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## Executive Summary

**Alpha,Alpha-[UL-13C12]Trehalose** is a non-reducing disaccharide in which all twelve carbon atoms are replaced by the stable isotope Carbon-13 (

).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Unlike natural abundance trehalose, this isotopologue serves as a high-fidelity tracer in metabolic flux analysis (MFA) and a structural probe in solid-state NMR spectroscopy.<sup>[1]</sup> Its unique

-1,1-glycosidic linkage confers exceptional chemical stability and resistance to acid hydrolysis, making it a critical standard for studying cellular stress responses, anhydrobiosis (desiccation tolerance), and protein stabilization mechanisms in biopharmaceutical formulations.

This guide provides a rigorous analysis of its molecular architecture, enzymatic synthesis, and application protocols, designed to serve as a self-validating reference for the laboratory.

## Molecular Architecture & Isotopic Physics<sup>[4]</sup><sup>[6]</sup>

### Structural Identity

The core structure consists of two D-glucopyranose rings joined by an

-1,1-glycosidic bond.[1][4][5] This "head-to-head" linkage eliminates the reducing hemiacetal group, rendering the molecule chemically inert to Maillard reactions and reducing agents.[1]

In the [UL-13C12] variant (Uniformly Labeled), every carbon position (

through

on both rings) is enriched with

(>99 atom %).

Key Structural Parameters:

Property	Value / Description
Chemical Formula	
Molecular Weight	~354.21 g/mol (vs. 342.30 g/mol for natural)
Mass Shift	+12 Da (M+12 isotopologue)
Glycosidic Linkage	O- -D-glucopyranosyl-(1 1)- -D-glucopyranoside
Isotopic Purity	99% enrichment
Solubility	High in water (~68.9 g/100g at 20°C); Low in ethanol
Crystal Form	Typically Dihydrate (orthorhombic) or Anhydrous

## NMR Spectral Characteristics

The uniform labeling introduces extensive scalar coupling (

) between adjacent carbons. Unlike natural abundance

NMR (singlets), the [UL-13C12] variant displays complex multiplet patterns.

- Chemical Shifts (Typical in

):

- Anomeric Carbons (

): ~94.0 ppm (Doublet of doublets due to

and glycosidic coupling).

- Ring Carbons (

): 70.0 – 74.0 ppm region.[1]

- Hydroxymethyl Carbons (

): ~61.5 ppm.

- Utility: The

coupling across the glycosidic bond is a sensitive probe for conformation, used to determine the dihedral angles (

) in solution and solid states.

## Biosynthesis & Production Protocols

Chemical synthesis of [UL-13C12]Trehalose is inefficient due to stereochemical challenges.

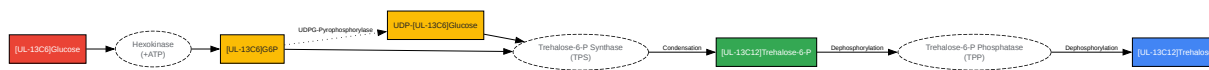
The industry standard is Enzymatic Biosynthesis using

-labeled precursors.[1]

## Enzymatic Synthesis Workflow

The preferred route utilizes Trehalose Synthase (TreT) or the TPS/TPP pathway utilizing [UL-13C6]Glucose as the primary feedstock.

Diagram 1: Enzymatic Synthesis Logic



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Caption: Enzymatic cascade for synthesizing [UL-13C12]Trehalose from labeled glucose precursors.

## Production Protocol (Bench Scale)

Objective: Produce mg-scale [UL-13C12]Trehalose for NMR.

- Reaction Mix: Combine 50 mM [UL-13C6]Glucose, 10 mM ATP, 10 mM UTP, and 5 mM in 50 mM Tris-HCl (pH 7.5).
- Enzyme Addition: Add Hexokinase, UDP-Glucose Pyrophosphorylase, TPS, and TPP (recombinant E. coli or yeast origin).
- Incubation: 37°C for 4-6 hours. Monitor consumption of UDP-Glucose via HPLC.
- Purification (Critical):
  - Heat inactivation (95°C, 5 min).
  - Anion Exchange Chromatography: Remove phosphorylated intermediates (G6P, T6P, nucleotides). Trehalose elutes in the void volume (neutral).
  - Polishing: Activated charcoal filtration to remove trace nucleotides.[1]
- Validation: Check mass by LC-MS (Target : 365.21 for ).

## Analytical Characterization & Self-Validation

To ensure scientific integrity, every batch must be validated. The "Self-Validating" system relies on the fixed mass shift and coupling constants.[1]

### Mass Spectrometry (MS) Validation

- Method: ESI-MS (Positive Mode).[1]
- Expectation:
  - Natural Trehalose
  - [UL-13C12]Trehalose
- Purity Check: Absence of M+0 (365) or M+6 (371) peaks confirms >99% isotopic enrichment and successful dual-glucose incorporation.

### NMR Validation (J-Coupling)

In a 1D

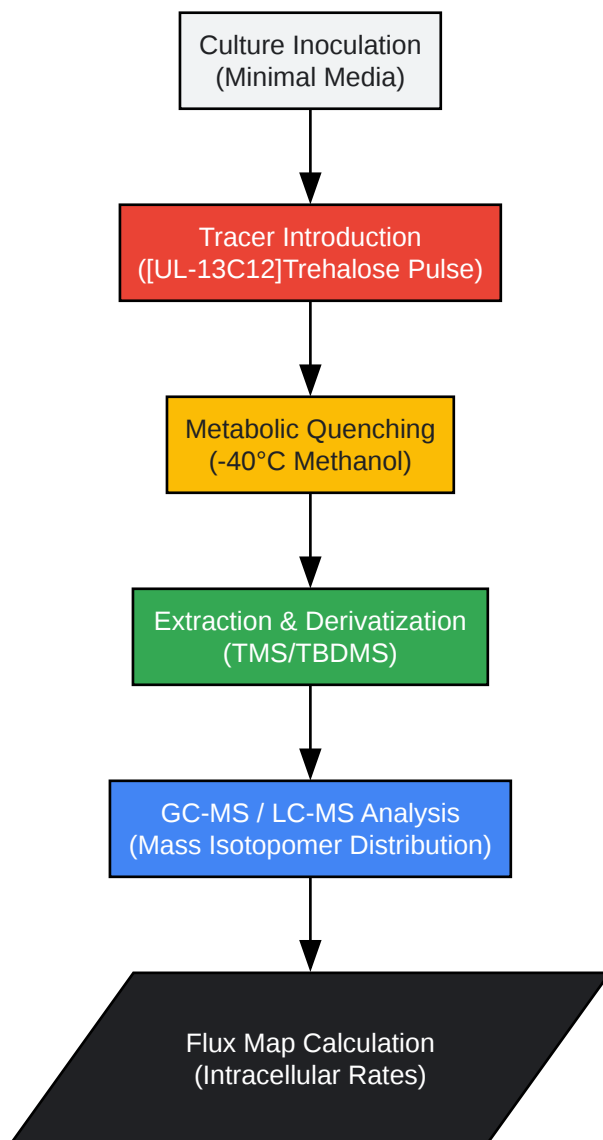
NMR spectrum without proton decoupling:

- The  
  
signal will appear as a doublet (or doublet of doublets) due to  
  
(~170 Hz) and  
  
(~45 Hz).
- Validation Step: If the spectrum shows singlets, the material is not uniformly labeled or the decoupling was applied (use coupled spectra to prove the "UL" status).

## Applications in Research

### Metabolic Flux Analysis (13C-MFA)

[UL-13C12]Trehalose is used to trace carbohydrate storage dynamics in yeast (*S. cerevisiae*) and Mycobacteria.

Diagram 2: <sup>13</sup>C-MFA Workflow

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Caption: Workflow for determining metabolic flux using <sup>13</sup>C-labeled trehalose as a tracer.

Protocol Insight: When using Trehalose as a tracer, ensure the organism expresses a trehalose transporter (e.g., AGT1 in yeast). If not, the tracer will remain extracellular.

## Solid-State NMR & Cryopreservation

Trehalose forms a glassy matrix that stabilizes proteins during freeze-drying.[1]

- Experiment: Mix [UL-13C12]Trehalose with a protein (e.g., Lysozyme).
- Measurement:  
  
Spin Diffusion NMR.
- Mechanism: The labeled trehalose allows measurement of intermolecular distances between the sugar matrix and the protein surface, confirming the "Water Replacement Hypothesis."

## Handling & Stability

### Storage & Hygroscopicity

Trehalose dihydrate is stable, but the anhydrous form is highly hygroscopic.

- Storage: -20°C is recommended for long-term isotope stability, though chemically stable at RT.[1] Keep desiccated.
- Handling: Weigh quickly in a low-humidity environment to prevent water uptake from altering the calculated mass-to-concentration ratio.

### Solubilization Protocol

- Solvent: Use

(for NMR) or LC-MS grade water.[1]

- Concentration: Up to 100 mg/mL is easily achievable.[1]
- Sterilization: Filter sterilize (0.22

PVDF). Do not autoclave if high precision concentration is required, as slight hydrolysis or caramelization (though rare for non-reducing sugars) can occur at extreme temperatures/pressures over time.

## References

- Omicron Biochemicals. **Alpha,Alpha-[UL-13C12]Trehalose** Product Specifications. Omicron Biochemicals, Inc. [Link](#)

- Sigma-Aldrich. Alpha,Alpha-Trehalose-13C12 Certificate of Analysis & Properties.[1] Merck KGaA.[1] [Link](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 7427: Trehalose.[1] PubChem.[1][5][6] [Link](#)
- LGC Standards. **Alpha,Alpha-[UL-13C12]Trehalose** Reference Standard. LGC Standards. [1][7] [Link](#)
- Wahl, S. A., et al. (2008). Quantitative Metabolomics and Instationary 13C-Metabolic Flux Analysis. PMC.[1] [Link](#)
- Goddijn, O. J., & Smeekens, S. C. (1998). Sensing trehalose biosynthesis in plants.[1] The Plant Journal.[1] (Contextualizing Enzymatic Pathways).

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## Sources

- [1. Trehalose \[webbook.nist.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. bocsci.com \[bocsci.com\]](#)
- [4. Enzymatic Synthesis and Structural Characterization of Novel Trehalose-Based Oligosaccharides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Trehalose \[chemurope.com\]](#)
- [6. Trehalose | C12H22O11 | CID 7427 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Alpha,Alpha-\[UL-13C12\]Trehalose | LGC Standards \[lgcstandards.com\]](#)
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